

Phenoxyacetic Anhydride: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Phenoxyacetic anhydride*

Cat. No.: *B081273*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **phenoxyacetic anhydride**, a reactive chemical intermediate utilized in the synthesis of pharmaceuticals and other fine chemicals. Due to its reactivity, a thorough understanding of its potential hazards is crucial for safe handling and use in a laboratory setting. This document summarizes available safety data, outlines general experimental protocols for hazard assessment, and discusses the potential mechanism of toxicity.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **phenoxyacetic anhydride** is presented in Table 1. This information is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	14316-61-1	[1] [2]
Molecular Formula	C ₁₆ H ₁₄ O ₅	[2] [3]
Molecular Weight	286.28 g/mol	[2]
Appearance	Off-white to greyish-yellow solid	
Melting Point	70-74 °C	
Boiling Point	135°C at 10 mmHg	[1]
Flash Point	99 °C	[1]
Density	1.234 g/cm ³	[1]
Purity	≥ 98%	[4]
Solubility	No data available	[1]
Vapor Pressure	1.59E-07 mmHg at 25°C	[1]

Hazard Identification and Classification

Phenoxyacetic anhydride is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications and associated hazard statements, summarized in Table 2.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning[\[1\]](#)[\[4\]](#)

Hazard Pictogram:[4]

- GHS07 (Exclamation Mark)

Toxicological Information

Detailed toxicological data for **phenoxyacetic anhydride** is limited. Much of the available quantitative data pertains to its hydrolysis product, phenoxyacetic acid. Given that anhydrides can hydrolyze, the toxicology of the corresponding carboxylic acid is highly relevant.

Acute Toxicity

No specific acute toxicity data (e.g., LD50, LC50) is available for **phenoxyacetic anhydride**.[1] The available data for the related compound, phenoxyacetic acid, is presented in Table 3.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	1500 mg/kg	[4]
LD50	Rabbit	Dermal	> 5000 mg/kg	[4]

Skin and Eye Irritation

Phenoxyacetic anhydride is classified as a skin and eye irritant.[2][5] Studies on the related compound, phenoxyacetic acid, have shown mild skin irritation in rabbits. The irritant properties of related compounds like phenoxyethanol have been attributed to their potential cytotoxicity to keratinocytes.[6]

Respiratory Irritation and Sensitization

The classification of **phenoxyacetic anhydride** as a respiratory irritant suggests that inhalation of its dust or vapors should be avoided.[2][5] Organic acid anhydrides as a class are known to be potent respiratory sensitizers, which can lead to occupational asthma.[3][7][8] This sensitization is thought to occur through the formation of protein conjugates that trigger an immune response.[8]

Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is no data available to evaluate the carcinogenic, mutagenic, or reproductive toxicity of **phenoxyacetic anhydride**.^[1]

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **phenoxyacetic anhydride** are not publicly available. However, standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) are typically followed for hazard classification.

General Protocol for In Vivo Skin Irritation Testing (Based on OECD TG 404)

This test determines the potential of a substance to cause skin irritation. A small amount of the test substance is applied to the shaved skin of a rabbit for a set period. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.



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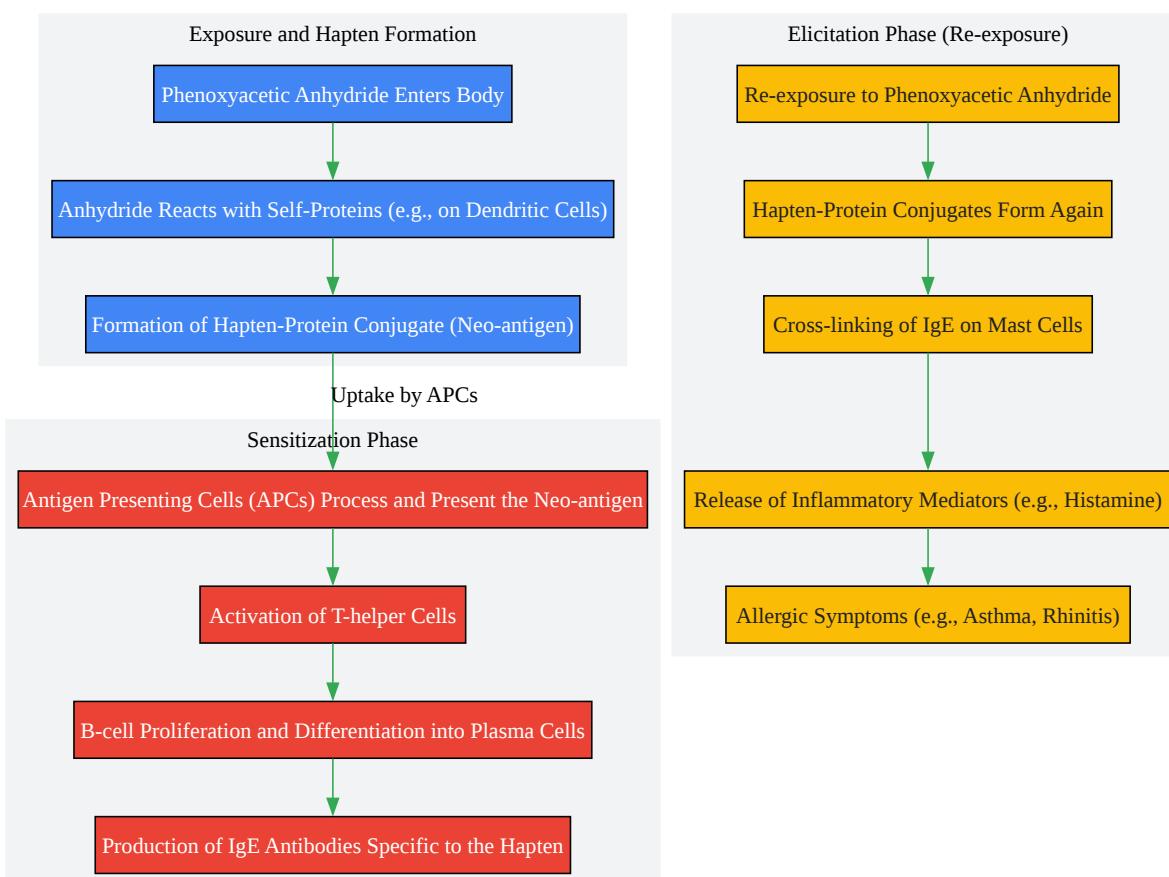
General workflow for in vivo skin irritation testing.

General Protocol for In Vitro Eye Irritation Testing (Based on OECD TG 492)

Reconstructed human cornea-like epithelium (RhCE) models are used to assess eye irritation potential as an alternative to animal testing. The test substance is applied to the tissue model, and cell viability is measured to determine the level of irritation.

Mechanism of Toxicity: A Focus on Sensitization

For organic acid anhydrides, a key toxicological concern is their potential to act as sensitizers. This is believed to occur through a hapten-mediated immune response.



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Proposed mechanism for organic acid anhydride sensitization.

Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[[1](#)]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[[1](#)]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate or dust is generated.[[1](#)]

Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood.[[1](#)]
- Avoid generating dust.
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[[1](#)]
- Avoid contact with strong oxidizing agents and strong bases.[[4](#)]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[[1](#)]
- Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[[1](#)]
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[[1](#)]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Conclusion

Phenoxyacetic anhydride is a reactive chemical that poses hazards of skin, eye, and respiratory irritation. While specific quantitative toxicological data for the anhydride is scarce, the data for its hydrolysis product, phenoxyacetic acid, and the general properties of organic acid anhydrides suggest that caution should be exercised during its handling. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and handling in a well-ventilated area, is essential to minimize the risk of exposure and adverse health effects. Further research is needed to fully characterize the toxicological profile of **phenoxyacetic anhydride**.

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